4-Methoxy-2,3-dimethylbenzonitrile: Solubility Profiling & Solvent Selection Guide[1]

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Compound of Interest

Compound Name:	*4-Methoxy-2,3-dimethylbenzonitrile*
CAS No.:	*448961-57-7*
Cat. No.:	*B1532868*

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Executive Summary

4-Methoxy-2,3-dimethylbenzonitrile (CAS: 448961-57-7) is a specialized aromatic building block utilized in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and corticotropin-releasing factor (CRF) antagonists.[1] Its structural core—a trisubstituted benzene ring featuring a polar nitrile group, a hydrogen-bond accepting methoxy group, and two lipophilic methyl groups—creates a distinct amphiphilic solubility profile.[1]

This guide provides a rigorous analysis of its solubility behavior, offering evidence-based solvent selection strategies for synthesis, purification (crystallization), and formulation.[1] The data presented is synthesized from structural analog analysis (QSAR principles) and standard laboratory protocols for benzonitrile derivatives.

Physicochemical Profile & Solvation Mechanics

To predict solubility behavior accurately, we must first analyze the molecular interactions governing dissolution.

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Structural Properties[1][2]

- Chemical Formula: $C_{10}H_{11}NO$
- Molecular Weight: 161.20 g/mol
- Physical State: Solid (Crystalline powder)[1]
- Predicted LogP: ~2.6 – 2.9 (Moderately Lipophilic)[1]
- H-Bond Donors: 0
- H-Bond Acceptors: 2 (Nitrile -CN, Methoxy $-OCH_3$)[1]

Solvation Mechanism

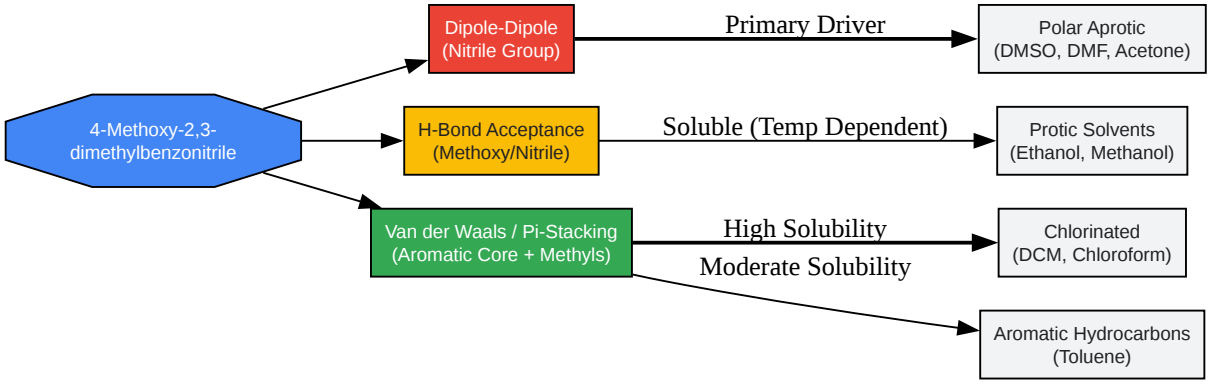
The dissolution of **4-Methoxy-2,3-dimethylbenzonitrile** is driven by three primary forces:

- Dipole-Dipole Interactions: The nitrile group (-C≡N) has a strong dipole moment (~3.9 D), making the compound highly soluble in polar aprotic solvents (e.g., DMSO, DMF, Acetone). [1]
- Pi-Pi Stacking: The aromatic ring allows for interaction with other aromatic solvents (e.g., Toluene, Benzene).[1]
- Van der Waals Forces: The two methyl groups and the aromatic core provide lipophilicity, enabling solubility in chlorinated solvents and esters, while limiting solubility in highly polar protic media like water.

Solvation Interaction Diagram

The following diagram illustrates the dominant intermolecular forces between the solute and different solvent classes.

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Caption: Mechanistic breakdown of solute-solvent interactions driving solubility.[1]

Solubility Landscape & Solvent Selection

The following classification categorizes solvents based on their utility for specific experimental stages: Reaction, Extraction, and Crystallization.

Table 1: Solvent Compatibility Matrix

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Solvent Class	Representative Solvents	Solubility Rating	Primary Application	Technical Notes
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Synthesis, Extraction	Primary choice for dissolving the solid for reactions.[1] DCM is easily removed (low BP).[1]
Polar Aprotic	DMSO, DMF, Acetonitrile, Acetone	High (>80 mg/mL)	Nucleophilic Substitutions	Excellent for S_NAr or coupling reactions. High BP of DMSO/DMF requires aqueous workup to remove.
Esters	Ethyl Acetate (EtOAc), Isopropyl Acetate	Good (50-80 mg/mL)	Extraction, Chromatography	Safer alternative to DCM.[1] Good for silica gel column elution.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate (Temperature Dependent)	Recrystallization	Soluble at reflux; significantly less soluble at 0°C, making these ideal for purification.
Aromatics	Toluene, Xylene	Moderate	Reaction (High Temp)	Useful for reflux reactions >80°C. Can be used as a co-solvent for crystallization.

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Alkanes	Hexane, Heptane, Pentane	Poor (<5 mg/mL)	Anti-Solvent	Used to crash out the product from EtOAc or DCM solutions.
Water	Water	Insoluble	Aqueous Workup	Product partitions into the organic layer; impurities stay in water.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to determine the exact solubility limit in a specific solvent for process optimization.

- Preparation: Weigh 100 mg of **4-Methoxy-2,3-dimethylbenzonitrile** into a 4 mL glass vial.
- Addition: Add the target solvent in 100 µL increments at 25°C.
- Agitation: Vortex for 30 seconds after each addition.
- Observation: Continue addition until the solid is completely dissolved (solution becomes clear).
- Calculation:

  [1]
- Validation: If the solution remains cloudy after 2 mL (Solubility < 50 mg/mL), heat to reflux to check temperature dependence.

Protocol B: Recrystallization (Purification)

The most effective method for purifying this compound is a dual-solvent system (Solvent/Anti-solvent).[1]

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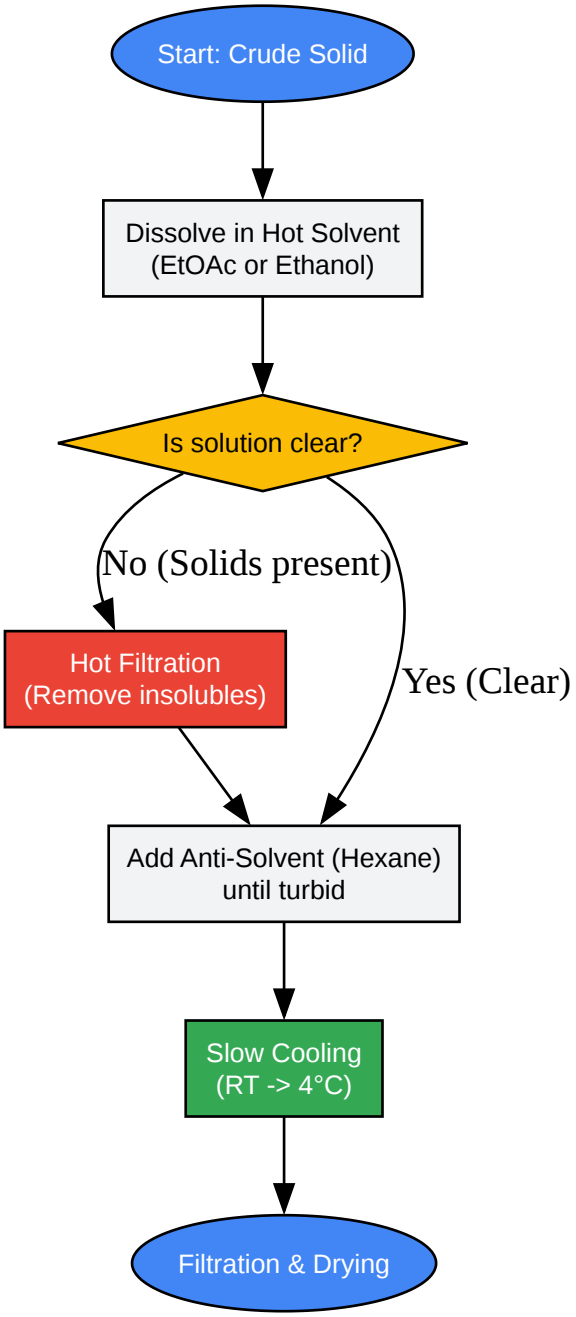
System: Ethyl Acetate (Solvent) / Hexane (Anti-solvent) Alternative: Ethanol (Single solvent, temp. gradient)

Step-by-Step Workflow:

- Dissolution: Dissolve crude **4-Methoxy-2,3-dimethylbenzonitrile** in the minimum amount of hot Ethyl Acetate (approx. 60°C).
- Filtration: If insoluble particles remain, filter the hot solution through a pre-warmed glass frit or cotton plug.
- Nucleation: Slowly add hot Hexane dropwise until a persistent slight turbidity (cloudiness) appears.
- Re-solvation: Add a few drops of hot Ethyl Acetate to clear the solution.
- Crystallization: Allow the solution to cool slowly to room temperature (25°C) without agitation. Once ambient, move to a 4°C fridge for 2-4 hours.
- Harvest: Filter the crystals and wash with cold Hexane. Dry under vacuum.[2]

Workflow Visualization: Recrystallization Logic

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Caption: Decision tree for the purification of **4-Methoxy-2,3-dimethylbenzonitrile**.

Safety & Handling (E-E-A-T)

While solubility is the focus, safety is the prerequisite for all experimental work.

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- Toxicity: Nitriles are metabolic precursors to cyanide in vivo (though aromatic nitriles are generally more stable). Handle as Acute Toxin (Oral/Inhalation).[1][3]
- Skin Absorption: The lipophilic nature (dimethyl/methoxy groups) enhances skin permeability. Nitrile-grade gloves are mandatory; latex is insufficient.[1]
- Incompatibility: Avoid strong oxidizers. In the presence of strong acids and moisture, the nitrile group may hydrolyze to the amide or carboxylic acid.

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